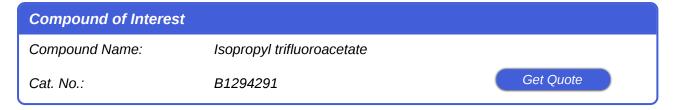


"Isopropyl trifluoroacetate" physical and chemical properties

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An In-depth Technical Guide to **Isopropyl Trifluoroacetate**: Physicochemical Properties and Synthetic Applications

Abstract

Isopropyl trifluoroacetate (CAS No. 400-38-4) is a versatile organic compound recognized for its unique trifluoroacetate group, which imparts desirable properties for various applications in research and industry.[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **isopropyl trifluoroacetate**, its synthesis, reactivity, and key applications, particularly in the pharmaceutical and agrochemical sectors.[2] The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data in structured tables and detailing experimental protocols.

Physicochemical Properties

Isopropyl trifluoroacetate is a clear, colorless liquid with a characteristic fruity or sweet odor. [1][2][3] It is known for its high volatility and low viscosity.[3] The presence of the trifluoromethyl group significantly influences its electronic properties and reactivity.[3]

Identification and General Properties



Property	Value	Source
CAS Number	400-38-4	[1][4][5]
Molecular Formula	C5H7F3O2	[1][4][5]
Molecular Weight	156.10 g/mol	[4][5]
IUPAC Name	propan-2-yl 2,2,2- trifluoroacetate	[5]
Synonyms	Acetic acid, trifluoro-, 1- methylethyl ester; Trifluoroacetic acid, isopropyl ester	[1][3][4]
Appearance	Clear, colorless liquid	[1]

Physical and Thermodynamic Properties



Property	Value	Unit	Source
Boiling Point	73	°C	[1][2]
Melting Point	<-78	°C	[2][6]
Density	1.108	g/mL at 25°C	[2][6]
Refractive Index	n20/D 1.319 - 1.32	[1][6]	
Flash Point	16	°F (-9 °C)	[2][7]
Vapor Pressure	12.192 - 15.654	kPa at 20-25°C	[8]
Enthalpy of Vaporization (ΔvapH°)	31.75	kJ/mol	[4]
Enthalpy of Fusion (ΔfusH°)	9.80	kJ/mol	[4]
LogP (Octanol/Water Partition Coefficient)	1.500 - 1.84	[4][8]	
Water Solubility (log10WS)	-1.55	mol/L	[4]

Chemical Properties and Reactivity

Isopropyl trifluoroacetate's chemical behavior is largely dictated by the electron-withdrawing nature of the trifluoroacetyl group, which activates the carbonyl carbon for nucleophilic attack.

[9] It is soluble in organic solvents and is noted to be sensitive to moisture, potentially hydrolyzing in the presence of water.[3][6] The compound is stable under normal storage and handling conditions.[10]

Reactivity Profile

Nucleophilic Acyl Substitution: It readily undergoes reactions with nucleophiles such as
alcohols and amines, serving as an effective trifluoroacetylating agent.[9] This reaction is
crucial for introducing the trifluoroacetyl group into molecules to enhance their biological
activity and metabolic stability.[1][9]



- Hydrolysis: The ester can be hydrolyzed to trifluoroacetic acid and isopropanol, particularly in the presence of acids or bases.
- Incompatible Materials: It should be kept away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[10][11]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **isopropyl trifluoroacetate**. Key spectral information can be found in various databases.

Spectrum Type	Database/Source
1H NMR, 13C NMR, 19F NMR	PubChem (Sigma-Aldrich, W. Robien)
Infrared (IR) Spectrum	NIST/EPA Gas-Phase Infrared Database
Mass Spectrum (Electron Ionization)	NIST Mass Spectrometry Data Center

Experimental Protocols: Synthesis of Isopropyl Trifluoroacetate

Several methods for the synthesis of **isopropyl trifluoroacetate** have been reported. A common laboratory and industrial method involves the reaction of a trifluoroacetylating agent with isopropanol.

Synthesis from Trifluoroacetyl Fluoride and Isopropanol

This method provides a high yield of **isopropyl trifluoroacetate**.[12]

Materials:

- Isopropanol (12 kg)
- Potassium fluoride (5.8 kg)
- Trifluoroacetyl fluoride gas (11.6 kg)



Procedure:

- In a reaction kettle equipped with a stirrer, add 12 kg of isopropanol.[12]
- With continuous stirring, slowly add 5.8 kg of potassium fluoride to create a mixture.[12]
- Transfer the isopropanol and potassium fluoride mixture to a closed reactor with a stirrer.[12]
- Begin stirring and introduce 11.6 kg of trifluoroacetyl fluoride gas into the mixture.[12]
- Maintain the reaction temperature at 45°C for 3.5 hours.[12]
- After the reaction is complete, filter the product to remove the solid potassium bifluoride (KHF2) byproduct.[12]
- The filtrate is then purified by distillation to obtain **isopropyl trifluoroacetate**. This process can yield approximately 14.5 kg (92.9% yield).[12]

Visualizations Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **isopropyl trifluoroacetate** from isopropanol and trifluoroacetyl fluoride.



Synthesis Workflow of Isopropyl Trifluoroacetate Isopropanol Potassium Fluoride Closed Reactor with Stirrer Introduce Trifluoroacetyl Fluoride Gas Reaction at 45°C for 3.5 hours Filtration to remove solid KHF2 Distillation of Filtrate

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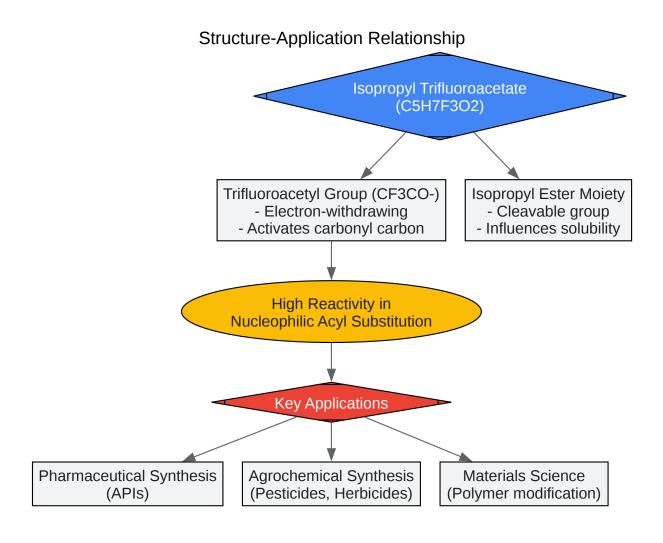
Isopropyl Trifluoroacetate (Product)

Caption: Synthesis workflow for **isopropyl trifluoroacetate**.

Structure-Application Relationship

This diagram shows the logical relationship between the chemical structure of **isopropyl trifluoroacetate** and its primary applications.





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Caption: Relationship between structure and applications.

Applications

Isopropyl trifluoroacetate is a significant chemical intermediate in various fields.[2]

- Pharmaceuticals: It is used in the synthesis of Active Pharmaceutical Ingredients (APIs). The trifluoroacetate group can modify molecular properties to create more effective drugs.[2]
- Agrochemicals: It plays a role in the development of advanced pesticides and herbicides.[2]



- Organic Synthesis: It serves as a versatile reagent for producing complex organic molecules, particularly fluorinated compounds.[1]
- Materials Science: It is used to modify the properties of polymers.[1]

Safety and Handling

Isopropyl trifluoroacetate is a highly flammable liquid and vapor that can cause severe skin burns and eye damage.[5][7] It may also cause respiratory irritation.[5]

Hazard Identification and Precautionary Measures

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	GHS02	Danger	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	GHS05	Danger	H318: Causes serious eye damage
Specific target organ toxicity — single exposure	GHS07	Warning	H335: May cause respiratory irritation

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.[7][11]
- Keep the container tightly closed in a dry and well-ventilated place.[11]
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Wear protective gloves, protective clothing, and eye/face protection.[7][11]
- Ground and bond the container and receiving equipment to prevent static discharge. [7][11]



First Aid Measures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with water.[7]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[7]
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.
- If swallowed: Rinse mouth with water. Do not induce vomiting.[7]

In all cases of exposure, seek immediate medical attention.[7][11]

Conclusion

Isopropyl trifluoroacetate is a valuable chemical reagent with a well-defined set of physical and chemical properties. Its utility in organic synthesis, particularly for the production of pharmaceuticals and agrochemicals, is well-established.[1][2] A thorough understanding of its properties, reactivity, and safe handling procedures is crucial for its effective and safe utilization in research and industrial settings.

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